

Benchmarking 1-(2,6-Dimethylphenyl)piperazine: A Technical Comparison Guide

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Compound of Interest

Compound Name: 1-(2,6-Dimethylphenyl)piperazine

CAS No.: 1012-91-5

Cat. No.: B093956

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Content Type: Publish Comparison Guide Audience: Researchers, Medicinal Chemists, and Drug Development Professionals Subject: **1-(2,6-Dimethylphenyl)piperazine** (2,6-DMPP) CAS: 1012-92-6 (Hydrochloride: 1012-91-5)

Executive Summary & Compound Profile

1-(2,6-Dimethylphenyl)piperazine (2,6-DMPP) is a sterically hindered arylpiperazine derivative. While widely recognized as a key intermediate in the synthesis of the anti-anginal drug Ranolazine, it possesses distinct pharmacological activity that necessitates rigorous benchmarking. Unlike its meta-substituted counterparts (e.g., mCPP) which are potent serotonin agonists, the ortho-substitution pattern of 2,6-DMPP introduces significant steric constraints, altering its receptor binding profile and metabolic stability.

This guide provides a structured framework for benchmarking 2,6-DMPP against standard arylpiperazines to elucidate its specific serotonergic, dopaminergic, and adrenergic activities.

Chemical Identity^{[1][2][3][4][5][6][7]}

- IUPAC Name: **1-(2,6-Dimethylphenyl)piperazine**^{[1][2][3]}

- Molecular Formula: C₁₂H₁₈N₂[[2](#)]
- Key Structural Feature: The 2,6-dimethyl (xylyl) substitution on the phenyl ring creates a "twisted" conformation relative to the piperazine ring, reducing planarity compared to 1-phenylpiperazine.

Benchmarking Strategy: Selection of Comparators

To objectively assess the performance of 2,6-DMPP, it must be evaluated against compounds that define the boundaries of arylpiperazine pharmacology. The following three standards are selected based on structural homology and functional contrast.

Comparator Compound	Role in Benchmark	Scientific Rationale
1-Phenylpiperazine (1-PP)	Baseline Reference	The unsubstituted parent scaffold. Provides a baseline for non-selective monoamine transporter affinity and general CYP450 metabolic liability.
mCPP (1-(3-chlorophenyl)piperazine)	Functional Contrast (Agonist)	The "gold standard" for non-selective 5-HT receptor agonism (particularly 5-HT _{2C}). Benchmarking against mCPP highlights how 2,6-dimethyl substitution attenuates or shifts agonist potency.
1-(2-Methoxyphenyl)piperazine (oMPP)	Structural Homolog (Antagonist)	A close structural analog (ortho-substituted) and the pharmacophore of the 5-HT _{1A} antagonist WAY-100635. Comparing 2,6-DMPP to oMPP tests the hypothesis that ortho-substitution favors antagonism over agonism.

Critical Experimental Protocols

Receptor Binding Affinity (Radioligand Displacement)

Objective: Determine the equilibrium dissociation constant (K_d)

of 2,6-DMPP at key targets: 5-HT_{1A}, 5-HT_{2A}, and

-Adrenergic receptors.

Causality: Arylpiperazines are "privileged structures" for G-protein coupled receptors (GPCRs).

The 2,6-dimethyl group is known to enhance selectivity for

-adrenergic receptors (similar to the xylidine moiety in clonidine/xylazine) while modulating 5-HT affinity.

Protocol:

- Membrane Preparation: Use HEK293 cells stably expressing human 5-HT_{1A} or α_1 -adrenoceptors. Homogenize in ice-cold Tris-HCl buffer (pH 7.4).
- Incubation:
 - Total Binding: Incubate membranes with radioligand (e.g., [³H]-8-OH-DPAT for 5-HT_{1A}, 0.5 nM) and vehicle.
 - Non-Specific Binding (NSB): Incubate with radioligand + excess cold competitor (e.g., 10 μ M Serotonin).
 - Test: Incubate with radioligand + 2,6-DMPP (concentration range 1 nM to 10 μ M).
- Equilibrium: Incubate for 60 min at 25°C.
- Termination: Rapid filtration through GF/B filters pre-soaked in 0.3% polyethyleneimine (to reduce filter binding).

- Analysis: Calculate

via non-linear regression and convert to

using the Cheng-Prusoff equation:

Self-Validation Check: The Hill slope should be near 1.0. If significantly <1.0, suspect negative cooperativity or multiple binding sites.

Functional Efficacy: [35S]GTP S Binding Assay

Objective: Distinguish whether 2,6-DMPP acts as an agonist, partial agonist, or antagonist at the 5-HT1A receptor.

Protocol:

- System: CHO cell membranes expressing h5-HT1A.
- Reaction Mix: GDP (10 M) is added to favor the inactive G-protein state.
- Agonist Mode: Add 2,6-DMPP (increasing concentrations). Measure increase in S binding.
 - Reference: Compare to Serotonin (100%).
- Antagonist Mode: Add 2,6-DMPP + fixed concentration of Serotonin (). Measure inhibition of signal.
- Causality: Ortho-substituted piperazines often exhibit reduced intrinsic efficacy () due to steric clash preventing the receptor conformational change required for G-protein activation.

Metabolic Stability (Microsomal Turnover)

Objective: Assess the liability of the piperazine ring to oxidation vs. the stability of the xylidine ring.

Protocol:

- Incubation: 1

M 2,6-DMPP with pooled human liver microsomes (0.5 mg/mL) and NADPH regenerating system.

- Sampling: Quench aliquots at 0, 5, 15, 30, and 60 min with acetonitrile containing internal standard (e.g., Tolbutamide).
- Analysis: LC-MS/MS monitoring parent depletion.
- Calculation: Plot $\ln(\% \text{ remaining})$ vs. time to determine

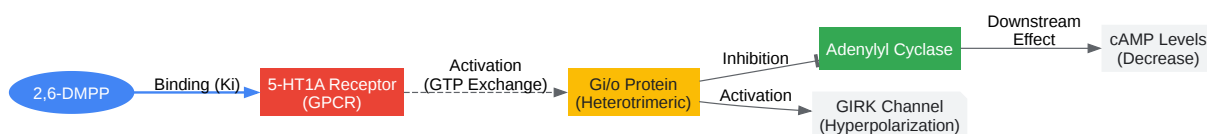
and Intrinsic Clearance (

).

Data Visualization & Expected Outcomes

Signaling Pathway Diagram

The following diagram illustrates the 5-HT_{1A} signaling pathway and where 2,6-DMPP modulates activity (G-protein coupling).



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Caption: Mechanism of Action at 5-HT_{1A} Receptor. 2,6-DMPP binding modulates Gi/o coupling, leading to reduced cAMP and membrane hyperpolarization.

Comparative Data Summary (Template)

Use this table structure to report your experimental findings.

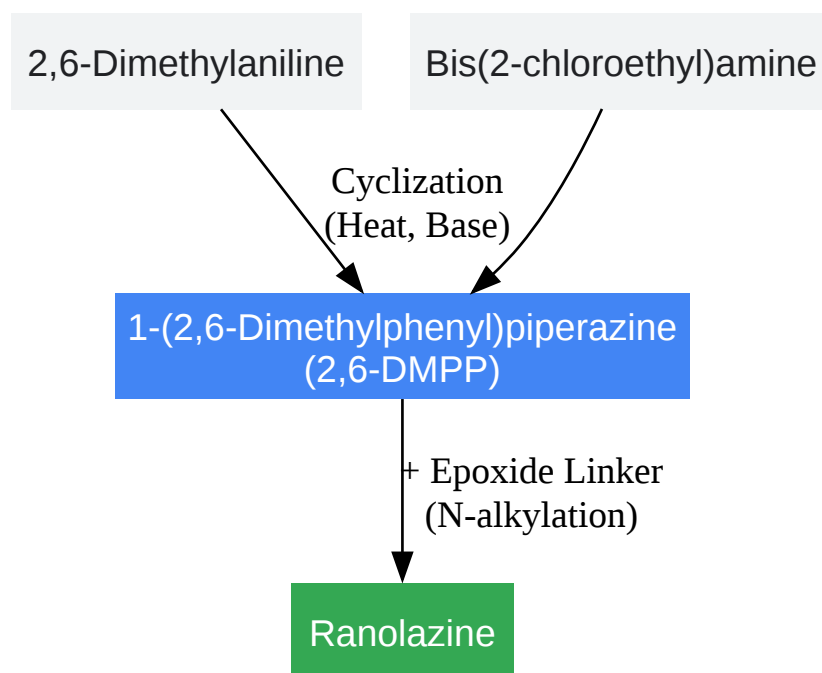
Parameter	1-PP (Baseline)	mCPP (Agonist Std)	oMPP (Antagonist Std)	2,6-DMPP (Test)	Interpretati on
5-HT1A (nM)	>1000	~50	~2	[Value]	Lower indicates higher affinity.
5-HT2C (nM)	>5000	~10	>1000	[Value]	High affinity here suggests "dirty" profile.
Intrinsic Activity ()	N/A	80-100%	0%	[Value]	<30% = Antagonist/P artial Agonist.
Alpha-1 Affinity	Low	Moderate	Moderate	High (Predicted)	2,6-dimethyl pattern often increases alpha- adrenergic binding.

Synthesis & Purity Considerations

When benchmarking 2,6-DMPP, particularly if sourced as a Ranolazine intermediate, purity is critical.

- **Synthesis Route:** Typically synthesized via the reaction of 2,6-dimethylaniline with bis(2-chloroethyl)amine.
- **Impurity Marker:** Check for N-monochloroethyl intermediates (genotoxic potential) using LC-MS.

- Ranolazine Context: 2,6-DMPP is the nucleophilic head used to open the epoxide ring during Ranolazine synthesis. Residual 2,6-DMPP in final drug product is a regulated impurity.



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Caption: Synthetic utility of 2,6-DMPP as a precursor for Ranolazine.

References

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